

High-Resolution Characterization of MAL-PEG4-MMAF Antibody-Drug Conjugates

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Compound of Interest

Compound Name: MAL-PEG4-MMAF

Cat. No.: B1191797

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Application Note & Protocol Guide

Abstract

The characterization of Antibody-Drug Conjugates (ADCs) utilizing the **MAL-PEG4-MMAF** linker-payload platform presents unique analytical challenges compared to cleavable valine-citrulline (vc) systems. While Monomethyl Auristatin F (MMAF) is less hydrophobic than its analog MMAE due to a C-terminal phenylalanine residue, the conjugation process via maleimide chemistry to interchain cysteines creates a heterogeneous mixture of species (DAR 0, 2, 4, 6, 8). This guide details a multi-attribute analytical strategy focusing on Hydrophobic Interaction Chromatography (HIC) for native drug distribution and Reduced Reverse-Phase HPLC (RP-HPLC) for positional isomer confirmation. We further address the critical distinction in the mechanism of action for non-cleavable linkers, where the active catabolite is a cysteine-linker-drug adduct.

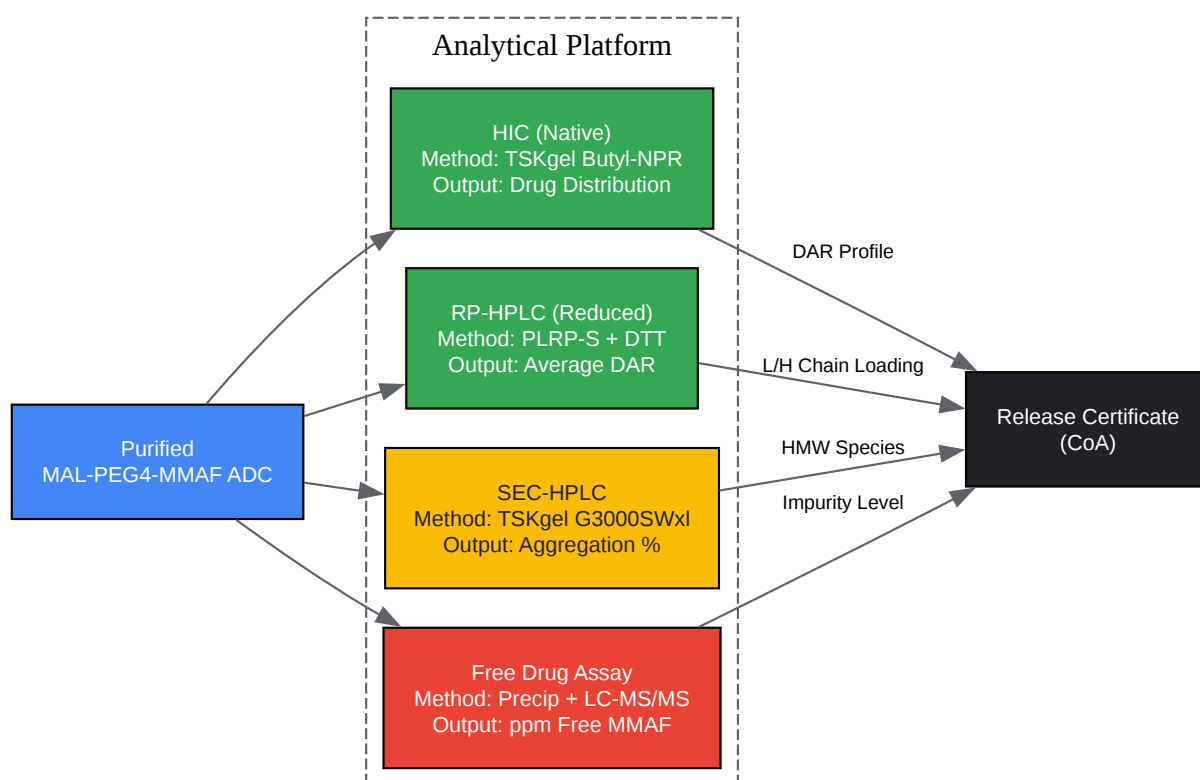
Part 1: Physiochemical Characterization Strategy[1]

The analytical control strategy for **MAL-PEG4-MMAF** ADCs must address three critical quality attributes (CQAs):

- Drug-to-Antibody Ratio (DAR): Determines potency and pharmacokinetics. Target average DAR is typically 3.5–4.0.
- Drug Distribution: The relative abundance of DAR 0, 2, 4, 6, and 8 species.
- Unconjugated (Free) Drug: A critical safety impurity, as free MMAF is highly potent.

Analytical Workflow

The following diagram outlines the sequential characterization workflow, moving from intact analysis to subunit confirmation.



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Caption: Integrated analytical workflow for **MAL-PEG4-MMAF** characterization, correlating native distribution (HIC) with subunit loading (RP-HPLC).

Part 2: Drug-to-Antibody Ratio (DAR) Protocols

Method A: Hydrophobic Interaction Chromatography (HIC)

Rationale: HIC is the "gold standard" for cysteine-linked ADCs. It separates species based on the number of hydrophobic payload molecules attached. Although MMAF is more hydrophilic than MMAE, the **MAL-PEG4-MMAF** construct still induces sufficient hydrophobicity shifts to resolve DAR 0, 2, 4, 6, and 8 variants.

Protocol:

- Column: TSKgel Butyl-NPR (4.6 mm ID x 3.5 cm, 2.5 μ m) or equivalent non-porous resin. Non-porous resins are preferred to minimize peak broadening caused by slow diffusion of large ADC molecules.
- Mobile Phase A (High Salt): 1.5 M Ammonium Sulfate, 50 mM Potassium Phosphate, pH 7.0.
- Mobile Phase B (Low Salt): 50 mM Potassium Phosphate, pH 7.0 + 20% Isopropanol (v/v).
 - Note: Isopropanol is critical as an organic modifier to ensure complete elution of high-DAR species.
- Gradient:

Time (min)	% Mobile Phase B
0.0	0
2.0	0
15.0	100
20.0	100

| 20.1 | 0 |

- Detection: UV at 280 nm (protein) and 248 nm (MMAF max).

- Calculation:

Where

is the drug load (0, 2, 4, 6,^[1] 8) and

is the integrated peak area for that species.

Method B: Reduced RP-HPLC

Rationale: Reduction of interchain disulfides with DTT or TCEP dissociates the ADC into Light Chains (LC) and Heavy Chains (HC). This method is orthogonal to HIC and confirms payload distribution between chains.

Protocol:

- Sample Preparation: Dilute ADC to 2 mg/mL. Add DTT (final conc. 20 mM). Incubate at 37°C for 15 minutes.
- Column: PLRP-S (Polymeric Reversed Phase), 1000 Å, 8 µm, 2.1 x 50 mm.
 - Why Polymeric? PLRP-S withstands high temperatures (70-80°C) better than silica-based C4/C8, improving peak shape for hydrophobic proteins.
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.^[2]^[3]
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Temperature: 70°C (Critical for resolution).
- Gradient: Linear gradient from 25% B to 55% B over 20 minutes.
- Data Analysis:
 - Peaks observed: L0 (Unconjugated Light Chain), L1 (1 drug), H0, H1, H2, H3.
 - Calculation:
$$\text{ngcontent-ng-c2307461527} = \frac{\text{ngghost-ng-c2764567632}}{\text{ngstar-ng-c2307461527}}$$

[\[4\]](#)

Part 3: Free Drug Analysis (Impurity Profiling)

Rationale: Unlike cleavable linkers, MAL-PEG4 is stable in circulation. However, "free drug" can exist as residual impurity from manufacturing or via retro-Michael addition (maleimide exchange) during storage. For MMAF, the free drug is highly potent and must be quantified at ppm levels.

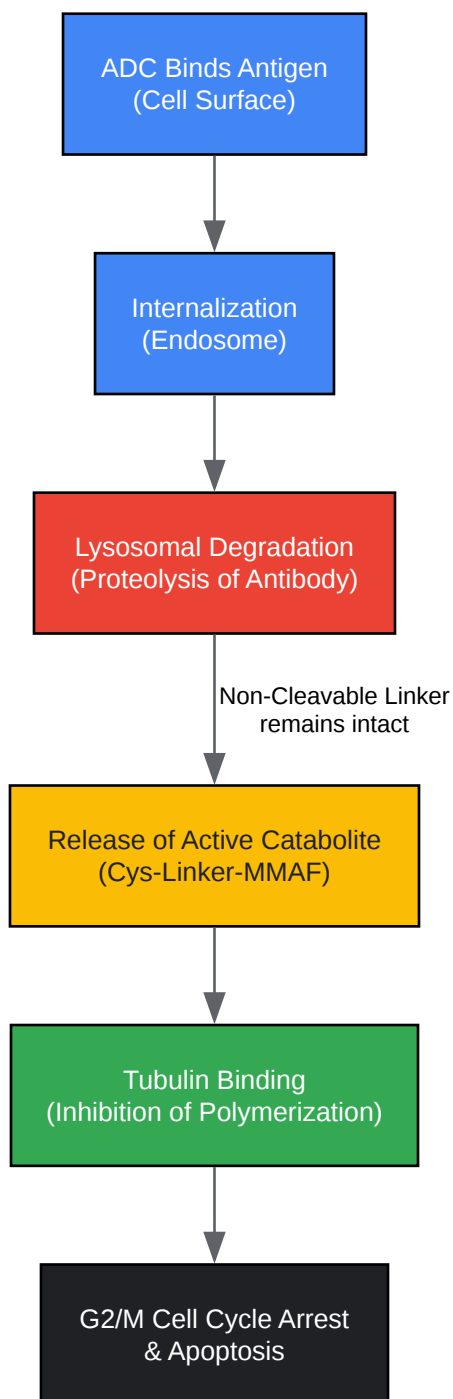
Protocol:

- Precipitation: Add 3 volumes of cold Methanol/Acetonitrile (50:50) to 1 volume of ADC sample.[\[1\]](#) Vortex and centrifuge at 14,000 x g for 10 minutes to pellet the protein.
- Supernatant Analysis: Inject the supernatant onto a C18 UHPLC column.
- Detection: LC-MS/MS (MRM mode) is preferred over UV due to the low limit of detection (LOD) required.
 - Target Mass: MMAF Monoisotopic Mass $\approx$ 731.5 Da.
 - Transitions: Optimize for parent ion $[M+H]^+$ to specific fragment ions.

Part 4: Mechanism of Action & Biological Relevance[\[6\]](#)

Understanding the MOA is vital for interpreting potency assays. **MAL-PEG4-MMAF** is a non-cleavable ADC.

- Internalization: Essential.[\[5\]](#) The ADC must enter the cell.
- Degradation: The antibody is degraded in the lysosome.
- Active Species: The linker does not release free MMAF. Instead, the active catabolite is the amino acid-linker-drug adduct (e.g., Cys-**MAL-PEG4-MMAF**). This adduct binds tubulin to arrest the cell cycle.



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Caption: Mechanism of Action for **MAL-PEG4-MMAF**. Note the release of Cys-Linker-MMAF rather than free payload.

Part 5: Data Presentation Standards

When reporting characterization data, summarize quantitative metrics in clear, comparative tables.

Table 1: Example Characterization Data Summary

Attribute	Method	Specification	Result
Average DAR	HIC (Native)	3.5 – 4.5	3.8
Average DAR	RP-HPLC (Reduced)	3.5 – 4.5	3.7
Drug Distribution	HIC	Report %	D0: 4%, D2: 20%, D4: 50%, D6: 20%, D8: 6%
Aggregation	SEC-HPLC	5.0%	1.2%
Free Drug	LC-MS/MS	100 ng/mg	< 10 ng/mg

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